

An In-depth Technical Guide to the Physical and Chemical Properties of Pinacol

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Compound of Interest

Compound Name: Pinacol

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Introduction

Pinacol (IUPAC name: 2,3-dimethylbutane-2,3-diol) is a vicinal diol that holds a significant place in organic chemistry. Its unique structure, a butane backbone with hydroxyl groups on adjacent, fully substituted carbon atoms, gives rise to its characteristic physical properties and chemical reactivity. This guide provides a comprehensive overview of the core physical and chemical properties of **pinacol**, detailed experimental protocols for its key reactions, and visualizations of important chemical processes.

Physical and Chemical Properties of Pinacol

Pinacol is a white, crystalline solid at room temperature.^[1] It is moderately soluble in water and readily soluble in organic solvents such as ethanol and ether.^[1] The physical and chemical properties of **pinacol** are summarized in the tables below.

Physical Properties

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₁₄ O ₂	[2]
Molar Mass	118.17 g/mol	[2]
Appearance	White crystalline solid	[2]
Melting Point	40-43 °C	[2][3]
Boiling Point	171-173 °C	[2]
Density	0.967 g/cm ³	[2]
Solubility	Soluble in hot water, alcohol, and diethyl ether.[3]	[3]

Chemical Properties

Property	Description	Reference(s)
Structure	A vicinal diol with two tertiary alcohol groups.	
Key Reactions	Undergoes the pinacol rearrangement, oxidation, and esterification.	[4][5]
Stability	Stable under normal conditions.[6]	[6]
Incompatibilities	Incompatible with strong oxidizing agents, strong bases, and strong acids.[3][6]	[3][6]

Spectroscopic Data

The structural features of **pinacol** can be confirmed using various spectroscopic techniques.

Technique	Key Features
^1H NMR	A single peak for the twelve equivalent methyl protons and a peak for the two hydroxyl protons.
^{13}C NMR	Two distinct signals corresponding to the methyl carbons and the quaternary carbons bearing the hydroxyl groups.
IR Spectroscopy	A broad absorption band in the region of 3200-3600 cm^{-1} characteristic of the O-H stretching of the hydroxyl groups, and C-H stretching absorptions.
Mass Spectrometry	The mass spectrum shows fragmentation patterns consistent with the structure of pinacol.

Key Chemical Reactions and Experimental Protocols

Pinacol is a versatile molecule that participates in several important organic reactions. The following sections detail the mechanisms and provide experimental protocols for its most significant transformations.

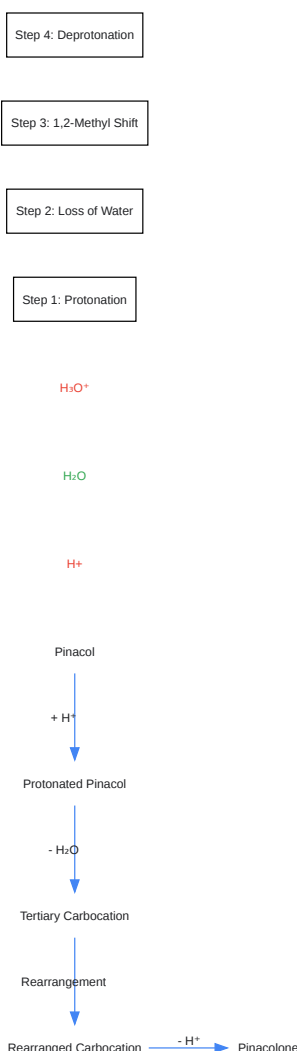
The Pinacol Rearrangement

The most notable reaction of **pinacol** is the acid-catalyzed rearrangement to form **pinacolone** (3,3-dimethyl-2-butanone). This reaction is a classic example of a 1,2-alkyl shift and is of great synthetic utility for the preparation of ketones.[\[4\]](#)[\[7\]](#)

The reaction proceeds through a four-step mechanism:

- Protonation of a hydroxyl group: The reaction is initiated by the protonation of one of the hydroxyl groups by an acid catalyst.[\[4\]](#)[\[7\]](#)
- Loss of water to form a carbocation: The protonated hydroxyl group departs as a water molecule, generating a stable tertiary carbocation.[\[4\]](#)[\[7\]](#)

- 1,2-Methyl shift: A methyl group from the adjacent carbon migrates to the positively charged carbon. This is the key rearrangement step.[4]
- Deprotonation: A proton is removed from the remaining hydroxyl group to yield the final product, **pinacolone**.[4]



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Caption: Mechanism of the **Pinacol** Rearrangement.

This protocol is adapted from established procedures.

Materials:

- **Pinacol** hydrate (1.0 kg)
- 6 N Sulfuric acid (750 g)
- Concentrated sulfuric acid (60 cc)
- Calcium chloride, anhydrous

Equipment:

- 2-L round-bottomed flask
- Dropping funnel
- Condenser for distillation
- Receiving flask
- Separatory funnel
- Distillation apparatus

Procedure:

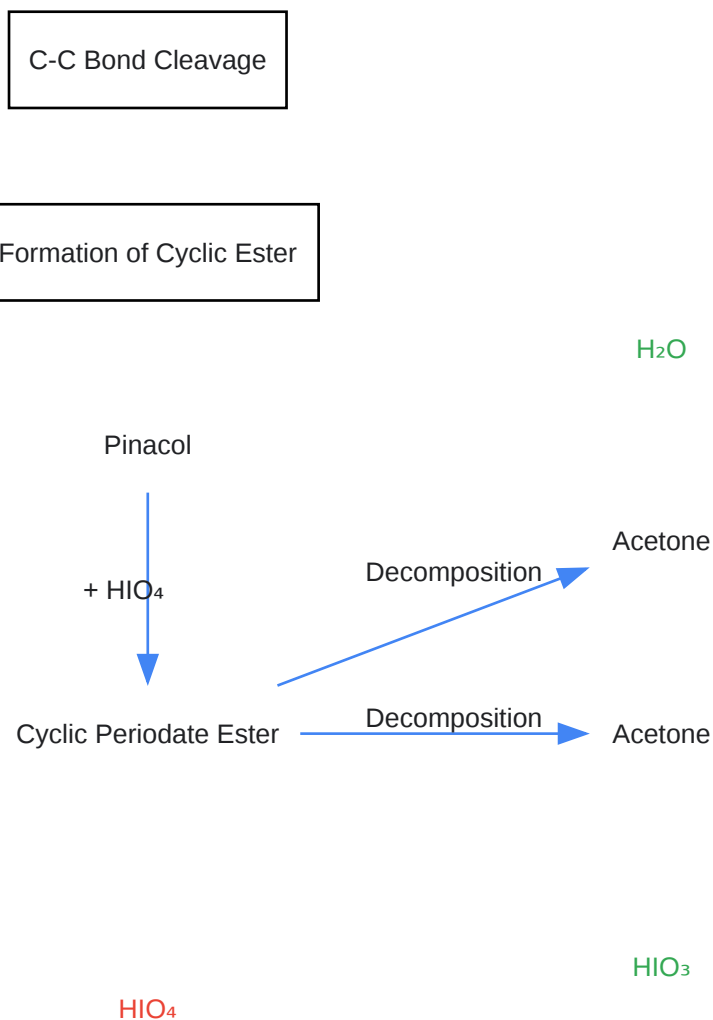
- In a 2-L round-bottomed flask, place 750 g of 6 N sulfuric acid and 250 g of **pinacol** hydrate.
- Distill the mixture until the volume of the upper layer in the distillate no longer increases (approximately 15-20 minutes).
- Separate the **pinacolone** layer from the aqueous layer in the distillate. Return the aqueous layer to the reaction flask.
- Add 60 cc of concentrated sulfuric acid to the aqueous layer in the flask, followed by another 250 g portion of **pinacol** hydrate.
- Repeat the distillation.
- Repeat this process two more times until a total of 1 kg of **pinacol** hydrate has been used.

- Combine all the collected **pinacolone** fractions.
- Dry the combined **pinacolone** over anhydrous calcium chloride.
- Filter the dried **pinacolone**.
- Fractionally distill the filtered liquid. The main fraction of **pinacolone** boils at 103–107 °C.

Oxidation of Pinacol

Vicinal diols like **pinacol** can be cleaved oxidatively at the carbon-carbon bond between the hydroxyl groups. A common reagent for this transformation is periodic acid (HIO_4). The reaction proceeds through a cyclic periodate ester intermediate.^[5]

- Formation of a cyclic periodate ester: **Pinacol** reacts with periodic acid to form a cyclic intermediate.
- Cleavage of the C-C bond: The cyclic ester decomposes, breaking the carbon-carbon bond and forming two molecules of acetone.



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Caption: Oxidative Cleavage of **Pinacol** with Periodic Acid.

Materials:

- **Pinacol**
- Periodic acid (HIO_4)
- Dichloromethane
- Sodium bicarbonate solution
- Anhydrous magnesium sulfate

Equipment:

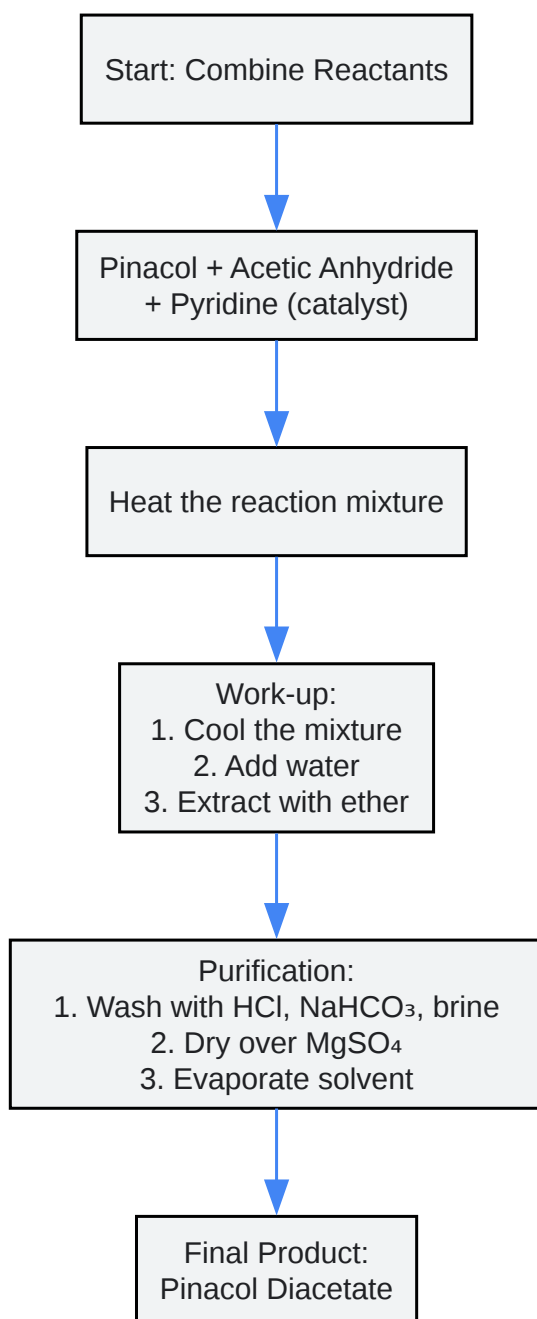
- Round-bottom flask
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- Dissolve **pinacol** in dichloromethane in a round-bottom flask.
- Cool the solution in an ice bath.
- Slowly add a solution of periodic acid in water to the stirred **pinacol** solution.
- Allow the reaction to stir at room temperature for 1-2 hours.
- Monitor the reaction by thin-layer chromatography (TLC).
- Once the reaction is complete, quench the reaction by adding a saturated solution of sodium bicarbonate.
- Transfer the mixture to a separatory funnel and separate the layers.
- Extract the aqueous layer with dichloromethane.
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter and concentrate the solution under reduced pressure to obtain acetone.

Esterification of Pinacol

The hydroxyl groups of **pinacol** can be esterified with carboxylic acids or their derivatives, such as acid anhydrides or acid chlorides, typically in the presence of an acid catalyst or a base.



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Caption: Experimental Workflow for **Pinacol** Esterification.

Materials:

- **Pinacol**
- Acetic anhydride

- Pyridine
- Diethyl ether
- Hydrochloric acid (dilute)
- Sodium bicarbonate solution (saturated)
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate

Equipment:

- Round-bottom flask with reflux condenser
- Heating mantle
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask, combine **pinacol**, acetic anhydride, and a catalytic amount of pyridine.
- Heat the mixture to reflux for 2-3 hours.
- Allow the reaction mixture to cool to room temperature.
- Slowly add water to quench the excess acetic anhydride.
- Transfer the mixture to a separatory funnel and extract the product with diethyl ether.
- Wash the organic layer sequentially with dilute hydrochloric acid, saturated sodium bicarbonate solution, and brine.

- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the solution and remove the solvent under reduced pressure to yield **pinacol** diacetate.

Safety and Handling

Pinacol is a flammable solid and should be handled with appropriate safety precautions.[4]

- Handling: Wear protective gloves, clothing, and eye protection. Avoid breathing dust. Use in a well-ventilated area. Keep away from heat, sparks, and open flames.[4]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[4]
- First Aid: In case of contact with skin or eyes, rinse immediately with plenty of water. If inhaled, move to fresh air. If ingested, seek medical attention.

Conclusion

Pinacol is a fundamentally important molecule in organic chemistry with well-defined physical properties and a rich chemical reactivity. Its signature reaction, the **pinacol** rearrangement, continues to be a cornerstone of synthetic organic chemistry. Understanding the properties and reactions of **pinacol** is crucial for researchers and scientists in the field of drug development and other areas of chemical synthesis. The detailed protocols provided in this guide offer a practical resource for the laboratory preparation and transformation of this versatile compound.

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